

# L-Phenylglycine: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *H-Phg-OH*

Cat. No.: B7770783

[Get Quote](#)

Introduction: L-Phenylglycine is a non-proteinogenic  $\alpha$ -amino acid, meaning it is not one of the 20 common amino acids encoded by the standard genetic code.<sup>[1]</sup> Structurally, it is similar to alanine, but with a phenyl group replacing the methyl group.<sup>[1]</sup> This amino acid and its derivatives are of significant interest in pharmaceutical development and organic synthesis due to their unique structural and chemical properties.<sup>[2]</sup> L-Phenylglycine serves as a crucial building block in the synthesis of various pharmaceuticals, particularly those targeting neurological disorders, and plays a vital role as a chiral auxiliary in asymmetric synthesis.<sup>[2]</sup>

## Identifier and Synonyms

The Chemical Abstracts Service (CAS) number for L-Phenylglycine is 2935-35-5.<sup>[1][3][4][5]</sup>

Below is a list of its common synonyms:

- (2S)-2-amino-2-phenylacetic acid<sup>[4]</sup>
- (S)-2-Amino-2-phenylacetic acid<sup>[3][4]</sup>
- (S)-(+)-2-Phenylglycine<sup>[3][4]</sup>
- (S)-(+)- $\alpha$ -Aminophenylacetic Acid<sup>[4]</sup>
- (S)-phenylglycine<sup>[4]</sup>
- **H-Phg-OH**<sup>[3]</sup>

- L-(+)-2-Phenylglycine[3][4][5]
- L-(+)-alpha-Aminophenylacetic acid[4]
- L-2-Phenylglycine[3][5]
- L-Phg[3]
- L- $\alpha$ -Phenylglycine[5]
- PHENYLGLYCINE[3]

## Physicochemical Properties

A summary of the key physicochemical properties of L-Phenylglycine is presented in the table below.

Property	Value	Reference
Molecular Formula	C8H9NO2	[3][4][5]
Molecular Weight	151.16 g/mol	[3][4]
Appearance	White crystalline powder	[1][3][5]
Melting Point	>300 °C	[3]
Boiling Point	273.17°C (estimate)	[3]
Density	1.2023 (estimate)	[3]
Solubility	Soluble in Aqueous Acid and Aqueous Base	[3]
Optical Activity [ $\alpha$ ] <sub>20/D</sub>	+155° (c = 1 in 1 M HCl)	[3]
pKa	1.83 (at 25°C)	[3]
Storage Temperature	Room temperature, in a dark, inert atmosphere	[3]

# Experimental Protocols

## Synthesis of L-Phenylglycine

Several methods for the synthesis of L-Phenylglycine have been reported.

1. **Strecker Synthesis from Benzaldehyde:** This is a classical method for synthesizing amino acids. Phenylglycine can be prepared from benzaldehyde through an amino cyanation reaction, commonly known as the Strecker synthesis.[\[1\]](#)
2. **Reductive Amination:** Another approach involves the reductive amination of phenylglyoxylic acid to yield phenylglycine.[\[1\]](#)
3. **Enzymatic Synthesis from 2-amino-2-phenylacetonitrile:** This method utilizes an enzyme for stereospecific synthesis.
  - **Reaction:** 10 mM of 2-amino-2-phenylacetonitrile is incubated at 30°C in 100 mM potassium phosphate buffer (pH 7.3) with 0.008 mg of purified  $\alpha$ -aminonitrilase NIT28 in a final volume of 1.0 mL.[\[6\]](#)
  - **Quenching:** The reaction is stopped at a specified time by adding 1  $\mu$ L of TFA.[\[6\]](#)
  - **Analysis:** The mixture is centrifuged to pellet the precipitated protein, and the supernatant is analyzed by HPLC.[\[6\]](#)
4. **Resolution of Racemic Phenylglycine:** A common industrial approach is to first synthesize racemic (DL)-phenylglycine and then resolve the enantiomers.
  - **Racemate Synthesis:** Racemic phenylglycine is generated by reacting chloroform, benzaldehyde, sodium hydroxide, ammonia, and a solid ammonium salt in water at room temperature and atmospheric pressure.[\[7\]](#)
  - **Resolution:** The racemic mixture is then resolved using a resolving agent like camphorsulfonic acid in an aqueous solution. This process separates the D- and L-enantiomers.[\[7\]](#)

## Purification

A common method for the purification of L-Phenylglycine is recrystallization from ethanol.[3]

## Analytical Methods: High-Performance Liquid Chromatography (HPLC)

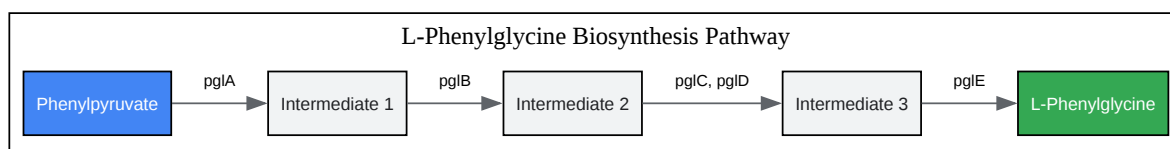
An HPLC method has been established for the analysis of phenylglycine.[8]

- Mobile Phase: A mixture of methanol and monosodium phosphate (20 mmol/L) in a 1:9 volume ratio.[8]
- Flow Rate: 1 mL/min.[8]
- Detection: UV detection at a wavelength of 260 nm.[8]
- Linear Range: The standard curve for phenylglycine is linear over the concentration range of 25 - 400 mg/L.[8]

## Visualizations

### Biosynthesis of L-Phenylglycine

The biosynthesis of L-phenylglycine in some organisms, such as *Streptomyces pristinaespiralis*, starts from phenylpyruvate. This pathway involves a series of enzymatic reactions encoded by the pgl gene cluster.[9]

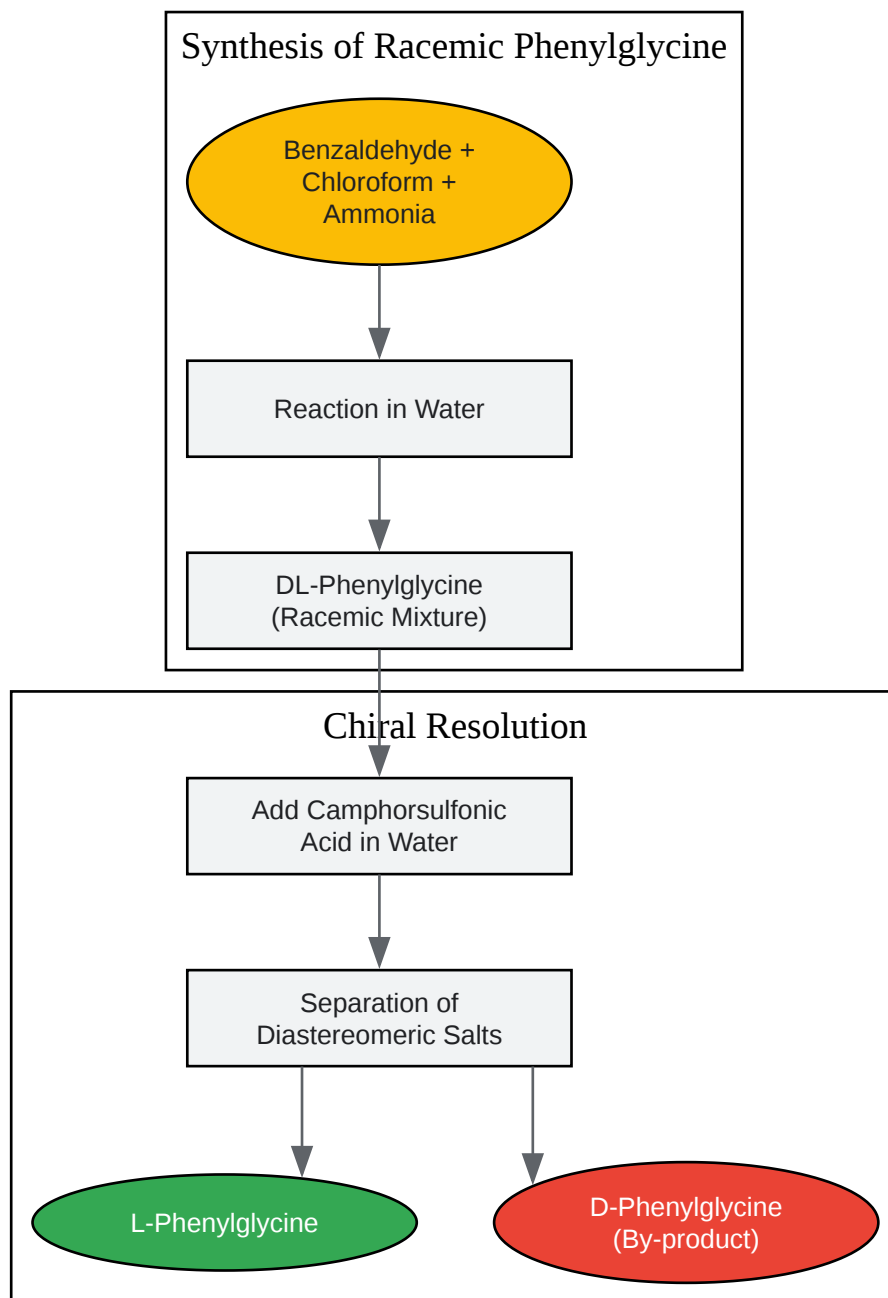


[Click to download full resolution via product page](#)

Caption: Biosynthesis pathway of L-Phenylglycine from phenylpyruvate.

## Workflow for Synthesis and Resolution

This diagram illustrates a general workflow for the chemical synthesis of racemic phenylglycine followed by chiral resolution to obtain pure L-Phenylglycine.[7]

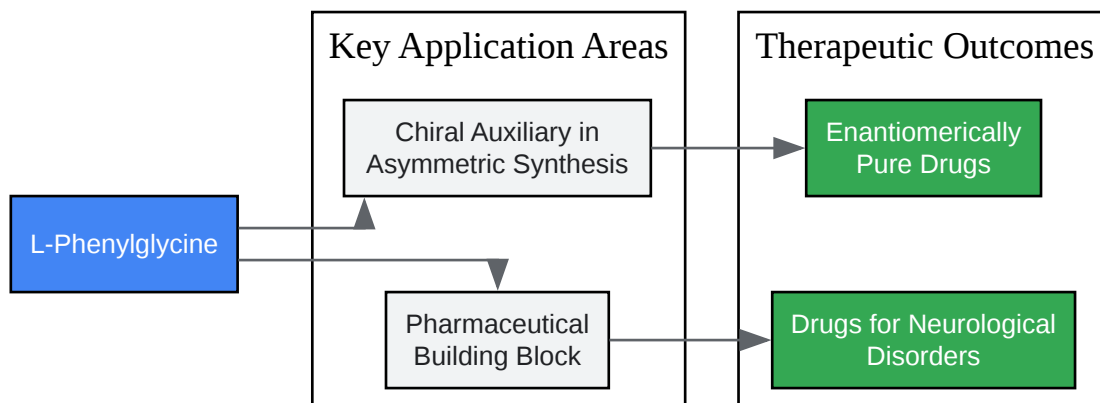


[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and resolution of L-Phenylglycine.

## Applications in Drug Development

L-Phenylglycine is a valuable building block in drug discovery and development, primarily due to its role in creating complex and stereospecific molecules.<sup>[2]</sup><sup>[10]</sup>



[Click to download full resolution via product page](#)

Caption: Role of L-Phenylglycine in pharmaceutical development.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Phenylglycine - Wikipedia [en.wikipedia.org]
- 2. chemimpex.com [chemimpex.com]
- 3. L-Phenylglycine | 2935-35-5 [chemicalbook.com]
- 4. L-Phenylglycine | C<sub>8</sub>H<sub>9</sub>NO<sub>2</sub> | CID 99291 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. echemi.com [echemi.com]
- 6. L-Phenylglycine synthesis - chemicalbook [chemicalbook.com]
- 7. CN1015174B - Mfg. process for l-phenylglycine - Google Patents [patents.google.com]
- 8. researchgate.net [researchgate.net]

- 9. Structural aspects of phenylglycines, their biosynthesis and occurrence in peptide natural products - Natural Product Reports (RSC Publishing) DOI:10.1039/C5NP00025D [pubs.rsc.org]
- 10. Design, synthesis, and evaluation of novel L-phenylglycine derivatives as potential PPAR $\gamma$  lead compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [L-Phenylglycine: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7770783#l-phenylglycine-cas-number-and-synonyms]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)